

Optimizing MOG (35-55) peptide concentration for consistent EAE induction

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Compound of Interest

Compound Name: Myelin oligodendrocyte
glycoprotein peptide (35-55),
mouse, rat tfa

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Technical Support Center: MOG (35-55) EAE Induction

Welcome to the technical support guide for optimizing Myelin Oligodendrocyte Glycoprotein (MOG) 35-55 peptide concentration for consistent Experimental Autoimmune Encephalomyelitis (EAE) induction. As researchers, scientists, and drug development professionals, achieving a robust and reproducible EAE model is paramount for generating meaningful data. Variability in disease incidence and severity is a common challenge that can often be traced back to suboptimal peptide concentration and related procedural inconsistencies.

This guide is designed to provide you with field-proven insights and detailed troubleshooting strategies in a direct question-and-answer format. We will delve into the causality behind experimental choices, ensuring you not only follow steps but understand the critical scientific principles that govern the success of your EAE model.

Troubleshooting Guide: Common Issues & Solutions

This section addresses the most frequent challenges encountered during EAE induction with MOG (35-55).

Q1: Why am I seeing low or no EAE incidence in my C57BL/6 mice?

Answer: This is one of the most common issues and can stem from several factors, often related to suboptimal T cell activation and infiltration into the central nervous system (CNS).

Let's break down the likely causes:

- **Insufficient MOG (35-55) Dose:** The dose of MOG (35-55) is critical for priming an adequate population of autoreactive T cells. While doses in the literature for C57BL/6 mice range from 50 µg to 300 µg per mouse, a dose that is too low will fail to break immune tolerance effectively.^{[1][2]} A researcher noted that using less than 100 µg of MOG peptide per mouse dramatically decreased disease incidence and led to a much wider spread in the day of onset.^[3]
 - **Recommendation:** If you are observing low incidence, the first step is to perform a dose-titration study. Start with a concentration known to be effective, such as 200 µg/mouse, and test lower concentrations (e.g., 150 µg, 100 µg) to find the optimal dose for your specific laboratory conditions and mouse supplier.^{[3][4]}
- **Poor Emulsion Quality:** The MOG peptide must be emulsified in Complete Freund's Adjuvant (CFA) to form a stable water-in-oil emulsion.^{[5][6]} This emulsion acts as a depot, slowly releasing the antigen and providing a sustained inflammatory signal necessary for T cell activation.^{[7][8]} If the emulsion is unstable ("breaks"), the antigen will be cleared too quickly, resulting in poor immunization.
 - **Recommendation:** A stable emulsion will be thick, white, and will not disperse when a drop is placed into a beaker of water.^[9] Thorough mixing, for example, by using two syringes connected by a three-way stopcock for at least 10 minutes, is crucial for creating a stable emulsion.^{[4][10]}

- Suboptimal Pertussis Toxin (PTX) Administration: PTX acts as an additional adjuvant and, critically, facilitates the entry of pathogenic T cells across the blood-brain barrier.[7][8] Incorrect dosage or timing of PTX injections is a frequent cause of EAE failure. PTX batches can also vary in potency, affecting EAE development in a dose-dependent manner.[11]
 - Recommendation: For C57BL/6 mice, a standard protocol involves two intraperitoneal (i.p.) injections of PTX: one on the day of immunization (Day 0) and a second dose approximately 24-48 hours later (Day 1 or 2).[4][7][9][10] Doses typically range from 75-300 ng per injection.[9][12] It is highly advisable to titrate each new lot of PTX to determine its optimal potency for consistent EAE induction in your hands.[11]

Q2: The clinical scores in my EAE mice are highly variable. What's causing this?

Answer: Variability in disease severity, even among genetically identical mice, is a frustrating issue that can mask the effects of experimental treatments.[13][14] Several factors can contribute to this heterogeneity:

- Inconsistent Immunization Technique: Proper subcutaneous (s.c.) injection is vital for the correct formation of the antigen depot.[7][8] If the emulsion is injected intradermally or leaks from the injection site, the effective dose received by each mouse will vary.
 - Recommendation: Inject the MOG/CFA emulsion subcutaneously at two sites on the upper back, typically 0.1 mL per site.[7][15] To prevent leakage, keep the needle inserted in the subcutaneous space for 10-15 seconds after depressing the plunger.[8][16] Ensure the same, experienced person performs all immunizations for an experiment to minimize technical variability.[7]
- Peptide Quality and Purity: The purity and integrity of the MOG (35-55) peptide are paramount. A study comparing three commercially available MOG (35-55) peptides found that the one with the highest purity (99.2%) and content (92.2%) induced EAE with 100% incidence, while the others resulted in only 40% and 20% incidence, respectively.[17] Residual counter-ions from synthesis, such as trifluoroacetic acid (TFA) versus acetate, can also influence EAE development.[18]

- Recommendation: Always source your MOG (35-55) peptide from a reputable manufacturer that provides a certificate of analysis with purity data (ideally >95%).[\[19\]](#)
When reconstituting, use sterile, nuclease-free water or PBS and follow the manufacturer's solubility guidelines precisely.[\[4\]](#)
- Mouse Stress and Environment: Stress can significantly impact EAE susceptibility.[\[7\]](#)[\[16\]](#)
Factors like shipping stress, cage changes, noise, and handling can alter the immune response and lead to inconsistent disease development.
 - Recommendation: Allow mice to acclimate to their new environment for at least one to two weeks before starting any procedures.[\[16\]](#) Handle mice consistently and minimize environmental stressors throughout the experiment.

In-Depth Protocols & Methodologies

Protocol 1: MOG (35-55) Dose-Titration Study for EAE Induction

This protocol outlines a systematic approach to determine the optimal peptide concentration for consistent EAE induction in C57BL/6 mice.

Objective: To identify the lowest dose of MOG (35-55) that induces a consistent, robust EAE clinical course (e.g., >80% incidence with a mean peak score of 2.5-3.5) in your facility.

Materials:

- Female C57BL/6 mice, 8-12 weeks old
- MOG (35-55) peptide (high purity, >95%)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis H37Ra (e.g., 4 mg/mL)[\[9\]](#)
- Pertussis Toxin (PTX)
- Sterile PBS and Water for Injection
- Syringes (1 mL and 3 mL) and needles (27G, 20G)

- Three-way stopcock

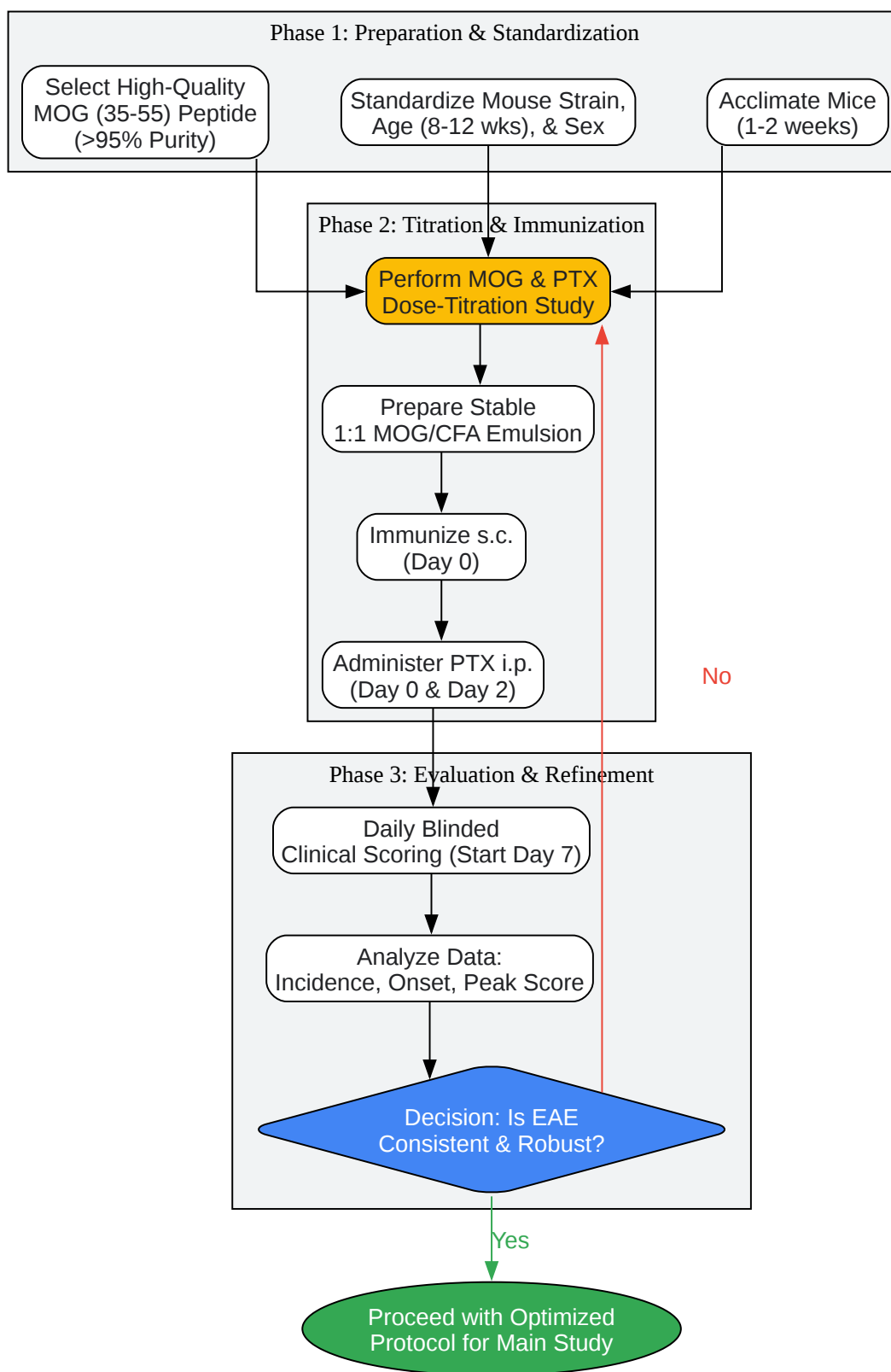
Procedure:

- Group Allocation: Divide mice into at least four groups (n=8-10 mice per group).
 - Group 1: 200 µg MOG (35-55) per mouse (High-dose control)
 - Group 2: 150 µg MOG (35-55) per mouse
 - Group 3: 100 µg MOG (35-55) per mouse
 - Group 4: Vehicle Control (PBS/CFA emulsion)
- Peptide Reconstitution: On the day of immunization, reconstitute the lyophilized MOG (35-55) peptide in sterile PBS to create stock solutions for each concentration. For example, to achieve a final injection concentration of 200 µg in 100 µL of aqueous solution, you would make a 2 mg/mL stock.[\[4\]](#)
- Emulsion Preparation:
 - For each group, prepare a 1:1 water-in-oil emulsion of the MOG peptide solution and CFA.
[\[4\]](#)
 - Draw the MOG solution into a 3 mL syringe and an equal volume of CFA into another 3 mL syringe.
 - Connect the two syringes with a three-way stopcock.
 - Force the contents back and forth between the syringes for at least 10 minutes until a thick, white, stable emulsion forms.[\[10\]](#)
 - Quality Control: Test the emulsion stability by placing a small drop into a beaker of cold water. It should remain as a cohesive droplet and not disperse.
- Immunization (Day 0):

- Inject each mouse subcutaneously (s.c.) at two sites on the upper back/flanks with 100 μ L of the appropriate emulsion per site (total volume 200 μ L per mouse).[\[7\]](#)[\[9\]](#)
- Within 2 hours, administer the first dose of PTX (e.g., 200 ng) in 100 μ L of PBS via intraperitoneal (i.p.) injection.[\[9\]](#)
- PTX Boost (Day 2): Administer a second dose of PTX (e.g., 200 ng) in 100 μ L PBS via i.p. injection.[\[9\]](#)[\[10\]](#)
- Monitoring and Scoring:
 - Begin daily monitoring for clinical signs of EAE starting on Day 7 post-immunization.[\[7\]](#)[\[9\]](#)
 - Score mice daily using a standardized 0-5 scale. Blinded scoring is highly recommended to prevent bias.[\[4\]](#)[\[15\]](#)
 - Record body weights daily, as weight loss often precedes clinical onset.[\[10\]](#)
- Data Analysis:
 - Calculate the disease incidence, mean day of onset, and mean peak clinical score for each group.
 - Select the lowest MOG (35-55) concentration that provides consistent and robust disease parameters according to your experimental needs.

Visualizing the Workflow

A clear understanding of the experimental sequence is crucial for success. The following diagram illustrates the key decision points in optimizing your EAE induction protocol.



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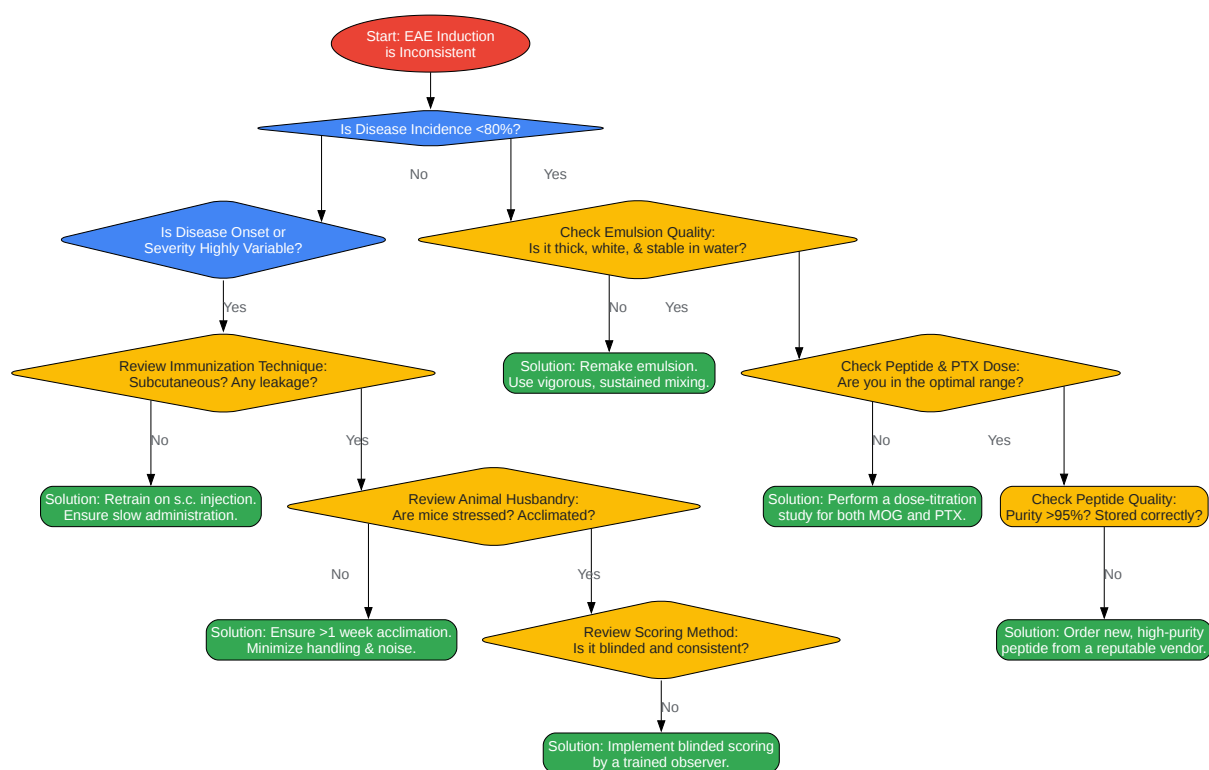
Caption: Workflow for optimizing MOG (35-55) concentration for EAE induction.

Frequently Asked Questions (FAQs)

- Q: Can I use male C57BL/6 mice for MOG (35-55) EAE?
 - A: Yes, EAE can be induced in male mice. However, female mice are more commonly used as they tend to develop more severe and consistent disease, which mirrors the higher incidence of MS in women. If using both sexes, they should be analyzed as separate cohorts.
- Q: How should I store my MOG (35-55) peptide?
 - A: Lyophilized peptide should be stored at -20°C or -80°C. Once reconstituted into a solution, it is best to aliquot and store at -20°C to avoid repeated freeze-thaw cycles.^[4] The MOG/CFA emulsion can often be stored at 4°C for several days or even weeks prior to immunization, but stability should be confirmed.^{[6][10]}
- Q: What are the key differences in EAE induction for other mouse strains, like SJL?
 - A: EAE susceptibility and the required antigen are highly dependent on the mouse strain's MHC haplotype.^[20] For example, SJL mice (H-2s) are typically immunized with a peptide from proteolipid protein (PLP), such as PLP 139-151, to induce a relapsing-remitting form of EAE.^[16] MOG (35-55) is generally used for chronic EAE models in strains like C57BL/6 (H-2b).^[13]
- Q: What does a failed emulsion look like?
 - A: A failed or "broken" emulsion will appear separated, with distinct aqueous and oil phases. It may look thin and watery rather than thick and creamy. If a drop is placed in water, it will disperse and create an oily film on the surface instead of holding its shape.
- Q: My mice develop skin ulcers at the injection site. Is this normal?
 - A: It is common for mice to develop bumps or granulomas at the injection sites 2-4 days after injection.^[8] In some cases (10-40% of mice), these can develop into sterile ulcers as the body clears the emulsion. These usually heal on their own, but if they appear infected or cause distress, the attending veterinarian should be consulted.^[8]

Troubleshooting Logic Diagram

When faced with inconsistent results, a logical diagnostic process is key. Use this decision tree to pinpoint the source of your EAE induction issues.



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Caption: A decision tree for troubleshooting common EAE induction problems.

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